

# Personal protective equipment for handling Midostaurin (Standard)

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## Compound of Interest

Compound Name: Midostaurin (Standard)

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## Comprehensive Safety and Handling Protocol for Midostaurin

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling Midostaurin. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

### I. Personal Protective Equipment (PPE)

When handling Midostaurin, appropriate personal protective equipment is mandatory to prevent exposure through inhalation, skin contact, or ingestion.<sup>[1][2][3][4]</sup> The following table summarizes the required PPE for various activities involving Midostaurin.

Activity	Required Personal Protective Equipment
Handling Intact Capsules	- Single pair of chemotherapy-tested gloves (ASTM D6978 rated)[5][6] - Disposable gown - Safety glasses with side shields
Opening Capsules or Compounding	- Double pair of chemotherapy-tested gloves (ASTM D6978 rated)[7][8] - Disposable, low-permeability gown - Safety glasses with side shields or a full-face shield[9] - NIOSH-approved N95 or higher respirator[4]
Spill Cleanup	- Double pair of chemotherapy-tested gloves (ASTM D6978 rated)[8] - Disposable, low-permeability gown - Safety glasses with side shields and a full-face shield[9] - NIOSH-approved N95 or higher respirator for powders[4]
Waste Disposal	- Single pair of chemotherapy-tested gloves (ASTM D6978 rated)[5][6][7] - Disposable gown - Safety glasses with side shields

## II. Operational Plan: Step-by-Step Handling Procedures

### A. Preparation and Handling of Intact Capsules:

- **Designated Area:** Conduct all handling of Midostaurin in a designated area with limited traffic, such as a laboratory bench or a biological safety cabinet (BSC).
- **Hand Hygiene:** Wash hands thoroughly with soap and water before donning and after removing PPE.
- **Donning PPE:** Put on a disposable gown, followed by a single pair of chemotherapy-tested gloves. Ensure gloves overlap the cuffs of the gown. Don safety glasses.
- **Handling:** Carefully handle the capsules to avoid accidental crushing or opening.

- Doffing PPE: Remove PPE in the following order to prevent cross-contamination: gloves, gown, and then safety glasses. Dispose of gloves and gown in a designated hazardous waste container.

#### B. Opening Capsules or Compounding (if necessary):

Note: Opening capsules is not recommended. If required for experimental protocols, it must be performed within a certified Class II Biological Safety Cabinet (BSC) or a compounding aseptic containment isolator.

- Engineering Controls: Ensure the BSC is operating correctly.
- Donning PPE: Put on a disposable gown, two pairs of chemotherapy-tested gloves (one pair under the gown cuff, the second pair over), a NIOSH-approved N95 respirator, and a full-face shield.
- Procedure: Carefully open the capsule within the BSC, minimizing the generation of dust.
- Doffing PPE: After completing the task, remove the outer pair of gloves and dispose of them. Then, remove the face shield, gown, and the inner pair of gloves, disposing of them in a designated hazardous waste container.

### III. Spill Management Plan

In the event of a Midostaurin spill, immediate and proper cleanup is crucial to prevent exposure and contamination.<sup>[10][11][12][13]</sup>

#### A. Small Spill (less than 5g of powder from a broken capsule):

- Isolate the Area: Restrict access to the spill area.
- Don PPE: Put on a full set of spill cleanup PPE as detailed in the table above.
- Containment: Gently cover the spill with damp absorbent pads to avoid aerosolizing the powder.
- Cleanup: Carefully wipe the area from the outer edge of the spill inward. Place all contaminated materials into a designated hazardous waste bag.

- Decontamination: Clean the spill area with a detergent solution, followed by a rinse with water.
- Doffing and Disposal: Remove PPE and dispose of it in the hazardous waste bag. Seal the bag and place it in the designated hazardous waste container.

**B. Large Spill (more than 5g or multiple broken capsules):**

- Evacuate: Immediately evacuate the area and alert others.
- Isolate: Secure the area and post warning signs.
- Contact Safety Officer: Notify the designated laboratory safety officer or emergency response team.
- Cleanup: Only trained personnel with appropriate respiratory protection should perform the cleanup, following established institutional procedures for large hazardous drug spills.

## IV. Disposal Plan

All Midostaurin waste is considered hazardous pharmaceutical waste and must be disposed of according to institutional and regulatory guidelines.<sup>[14][15][16][17]</sup>

**A. Waste Segregation:**

- Trace Waste: Items contaminated with small amounts of Midostaurin (e.g., used gloves, gowns, empty blister packs) should be placed in a designated, labeled, and sealed hazardous waste container (often a yellow or black bin).
- Bulk Waste: Unused or expired Midostaurin capsules, or grossly contaminated materials from a spill, are considered bulk hazardous waste and must be disposed of in a designated black hazardous waste container.

**B. Disposal Procedure:**

- Container Labeling: Ensure all waste containers are clearly labeled as "Hazardous Pharmaceutical Waste" and include the contents.

- **Secure Storage:** Store waste containers in a secure, designated area away from general laboratory traffic.
- **Licensed Disposal:** Arrange for the collection and disposal of hazardous waste by a licensed and certified hazardous waste management company.
- **Regulatory Compliance:** Adhere to all local, state, and federal regulations for the disposal of pharmaceutical waste.[16][18]

## Visual Workflow for Handling Midostaurin

The following diagram illustrates the standard workflow for safely handling Midostaurin in a laboratory setting.

Caption: Workflow for handling Midostaurin, including spill response.

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